

# N-(2-Ethoxyethyl)-2-nitroaniline safety data sheet (SDS) and handling

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## Compound of Interest

Compound Name: N-(2-Ethoxyethyl)-2-nitroaniline

Cat. No.: B1626614

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An In-depth Technical Guide to the Safe Handling of **N-(2-Ethoxyethyl)-2-nitroaniline** and Related Nitroaniline Compounds

Disclaimer: A specific Safety Data Sheet (SDS) for **N-(2-Ethoxyethyl)-2-nitroaniline** (CAS No. 95893-88-2) was not readily available in the public domain at the time of this writing. The following guide has been compiled using data from structurally similar nitroaniline compounds. Researchers and drug development professionals should treat this information as a baseline for safe handling and are strongly advised to obtain a substance-specific SDS from their supplier before use.

This technical guide provides a comprehensive overview of the safety, handling, and toxicological profile of nitroaniline compounds, with a specific focus on **N-(2-Ethoxyethyl)-2-nitroaniline** by chemical analogy. The information is intended for researchers, scientists, and professionals in drug development and other laboratory settings.

## Chemical and Physical Properties

The properties of **N-(2-Ethoxyethyl)-2-nitroaniline** can be inferred from related compounds. The introduction of the ethoxyethyl group will influence properties like melting point, boiling point, and solubility compared to the parent 2-nitroaniline.

Property	2-Nitroaniline	N-Ethyl-2-nitroaniline	N-(2-Hydroxyethyl)aniline	4-Ethoxy-2-nitroaniline
Molecular Formula	C6H6N2O2[1]	C8H10N2O2[2]	Not Applicable	C8H10N2O3
Molecular Weight	138.12 g/mol [1]	166.18 g/mol [2]	Not Applicable	182.18 g/mol
Appearance	Amber to orange solid[3]	Not Specified	Viscous colorless to yellow liquid[4]	Not Specified
Melting Point	70 - 74 °C[3]	Not Specified	36-38 °C[5]	111-113 °C
Boiling Point	284 °C[1][3]	Not Specified	268 °C[5]	Not Specified
Flash Point	168 °C[1][3]	Not Specified	Not Specified	Not Applicable
Water Solubility	1.17 g/L at 20 °C[6]	Not Specified	Does not mix well with water[4]	Not Specified
Log Pow	1.85[6][7]	2.5[2]	Not Specified	Not Specified

## Hazard Identification and Classification

Based on analogous compounds, **N-(2-Ethoxyethyl)-2-nitroaniline** is expected to be hazardous. The primary hazards associated with similar nitroanilines are:

- Acute Toxicity: Toxic if swallowed, in contact with skin, or if inhaled.[3][7]
- Organ Toxicity: May cause damage to organs (specifically the blood, leading to methemoglobinemia) through prolonged or repeated exposure.[3][7]
- Skin and Eye Irritation: Can cause skin irritation and serious eye irritation.[8]
- Respiratory Irritation: May cause respiratory irritation.[8]
- Aquatic Toxicity: Harmful to aquatic life with long-lasting effects.[7]

GHS Hazard Pictograms (Anticipated):

- Skull and Crossbones (Acute Toxicity)
- Health Hazard (Specific Target Organ Toxicity)
- Exclamation Mark (Skin/Eye/Respiratory Irritant)

Signal Word: Danger[3]

## Experimental Protocols: Safe Handling and Personal Protective Equipment (PPE)

Adherence to strict experimental protocols is mandatory when handling nitroaniline compounds.

Methodology for Safe Handling:

- Engineering Controls: All work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[3] Ensure that eyewash stations and safety showers are in close proximity to the workstation.[3]
- Personal Protective Equipment (PPE):
  - Hand Protection: Wear protective gloves (e.g., nitrile rubber).
  - Eye/Face Protection: Use safety glasses with side-shields or chemical goggles.[8]
  - Skin and Body Protection: Wear a lab coat or other protective clothing.[3]
  - Respiratory Protection: If dusts or aerosols are generated, use a NIOSH/MSHA-approved respirator.[4]
- General Hygiene: Wash hands thoroughly after handling.[3] Do not eat, drink, or smoke in the laboratory.[3]

## Emergency Procedures

Detailed protocols for accidental exposure are critical.

Exposure Route	First Aid Measures
Inhalation	Remove the victim to fresh air and keep them at rest in a position comfortable for breathing. Call a poison center or physician immediately.[3][8] If breathing has stopped, provide artificial respiration.[9]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes.[8][9] Seek immediate medical attention.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes.[8] Get immediate medical attention.
Ingestion	Do NOT induce vomiting.[3] Rinse the mouth with water. Call a physician or poison control center immediately.[3]

#### Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Thermal decomposition can release toxic gases and vapors, including nitrogen oxides (NOx) and carbon monoxide (CO).[3]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[3]

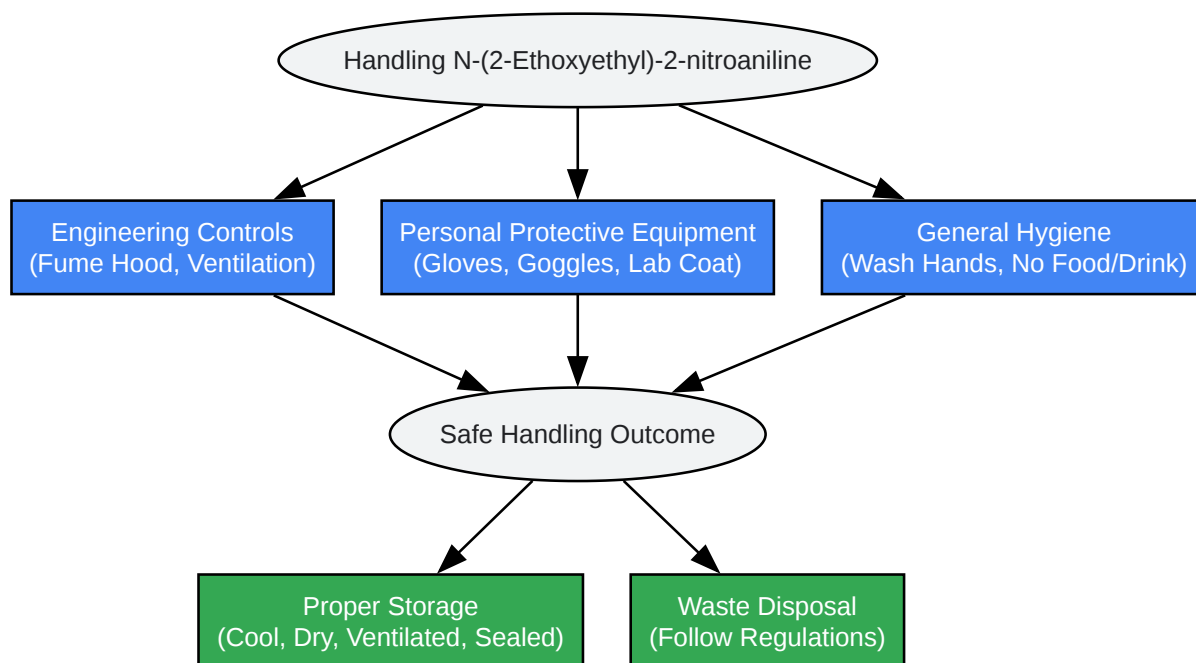
## Storage and Disposal

Proper storage and waste management are essential to prevent accidents and environmental contamination.

- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[3][8] Store locked up and away from incompatible materials such as strong oxidizing agents and acids. [3]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[8] Avoid release to the environment.[3]

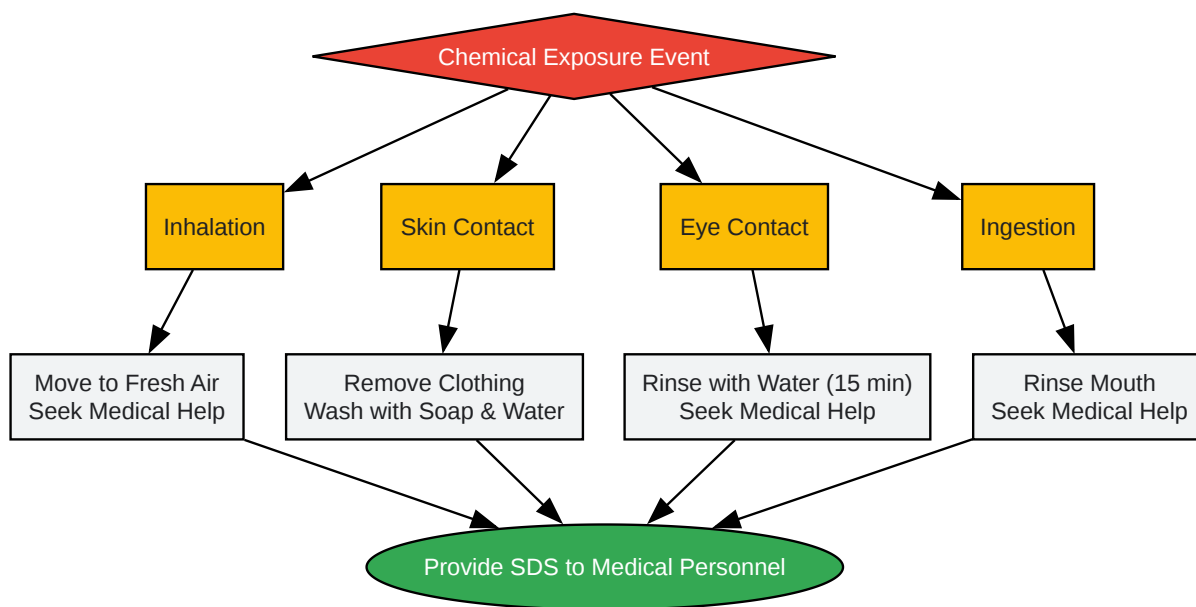
## Visualized Workflows and Relationships

The following diagrams illustrate the key logical relationships for handling and emergency response.



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Caption: Workflow for Safe Handling of Nitroanilines.



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Caption: Emergency First Aid Protocol for Exposure.

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